

Personal protective equipment for handling Paroxypropione

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Compound of Interest

Compound Name: Paroxypropione

Cat. No.: B143161

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Essential Safety and Handling Guide for Paroxypropione

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Paroxypropione** (also known as 4'-Hydroxypropiophenone). Designed for researchers, scientists, and drug development professionals, this document outlines procedural, step-by-step guidance to ensure the safe laboratory use of this compound.

Hazard Identification and Exposure Management

Paroxypropione is classified with the following hazards:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]
- Harmful if swallowed.

Occupational Exposure Limits (OELs): Currently, there are no established Permissible Exposure Limits (PELs) from OSHA or Recommended Exposure Limits (RELs) from NIOSH for **Paroxypropione**. In the absence of official OELs, a hazard banding approach is recommended. The National Institute for Occupational Safety and Health (NIOSH) provides a

process for this, which involves categorizing a chemical into a "band" based on its toxicological data to determine the necessary level of control.^{[2][3][4]} Given the known hazards of **Paroxypropione**, it should be handled with a high degree of caution to minimize any potential for exposure.

Physical and Chemical Properties:

Property	Value
Synonyms	4'-Hydroxypropiophenone, p-Hydroxypropiophenone, Ethyl p-hydroxyphenyl ketone
CAS Number	70-70-2
Molecular Formula	C ₉ H ₁₀ O ₂
Molecular Weight	150.17 g/mol
Appearance	Light cream-colored crystalline powder
Melting Point	148°C to 152°C
Solubility	Very slightly soluble in water. Soluble in DMSO (100 mg/mL).

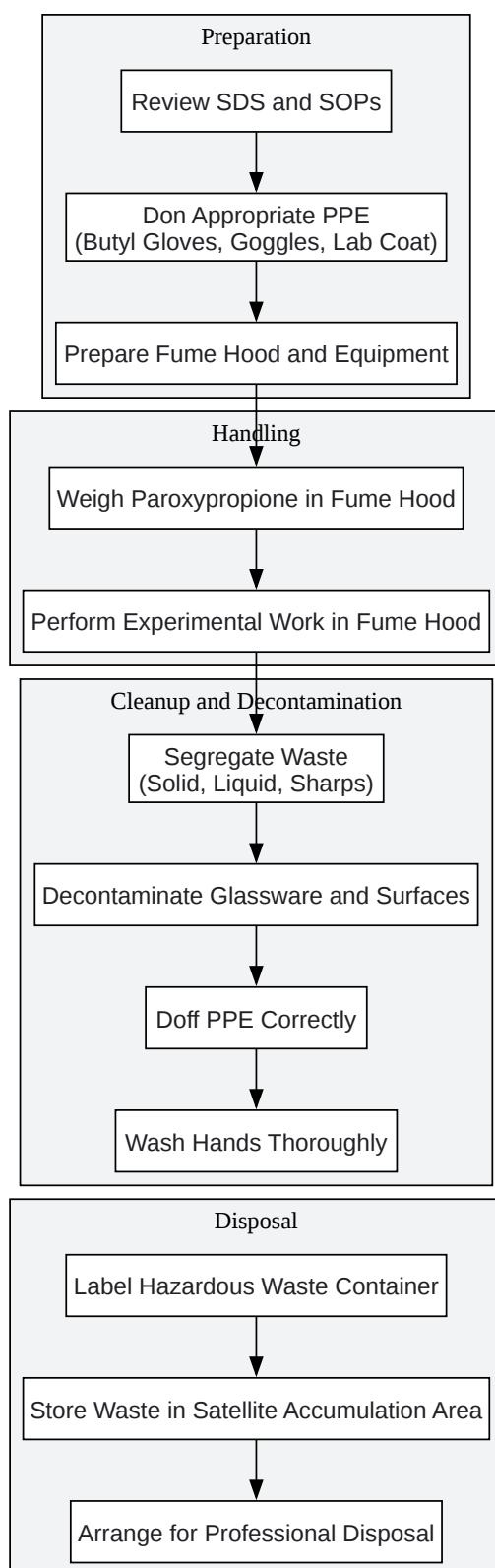
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Paroxypropione**. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield should be worn in situations with a higher risk of splashing.
Skin	Chemical-Resistant Gloves and Lab Coat	<p>Gloves: Paroxypropione is an aromatic ketone. Nitrile gloves offer poor resistance to ketones and should be avoided for prolonged contact. [1][5][6][7] Butyl rubber gloves are the recommended choice as they provide good resistance to ketones and esters.[8][9][10][11][12][13][14][15] Always inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if contamination is suspected.</p> <p>Lab Coat: A buttoned, knee-length lab coat is required.</p>
Respiratory	Use in a Ventilated Area / Respirator	All handling of Paroxypropione powder should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or if there is a risk of exceeding exposure bands, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan for Handling Paroxypropione

The following workflow provides a step-by-step guide for the safe handling of **Paroxypropione** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Paroxypropione**.

Disposal Plan

Proper disposal of **Paroxypropione** and associated waste is crucial to ensure laboratory and environmental safety.

Waste Segregation:

- **Solid Waste:** Collect unused **Paroxypropione** powder, contaminated gloves, weigh boats, and paper towels in a dedicated, clearly labeled hazardous waste container. This waste stream is classified as non-halogenated organic solid waste.
- **Liquid Waste:** Solutions containing **Paroxypropione** should be collected in a separate, sealed, and properly labeled hazardous waste container for non-halogenated organic liquid waste.^{[16][17]} Do not mix with halogenated solvent waste.
- **Sharps:** Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

Container Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Paroxypropione**".
- Keep waste containers securely closed when not in use.
- Store waste containers in a designated satellite accumulation area, away from incompatible materials.

Decontamination and Glassware Cleaning:

- **Initial Rinse:** Rinse glassware that has come into contact with **Paroxypropione** with a suitable organic solvent (e.g., acetone, followed by ethanol) to remove residues.^{[18][19]} Collect these rinses as hazardous liquid waste.
- **Washing:** After the initial solvent rinse, wash the glassware with a laboratory detergent and hot water.^{[20][21]}
- **Final Rinse:** Thoroughly rinse with tap water, followed by a final rinse with deionized water.

- Drying: Allow the glassware to air dry or place it in a drying oven.

Final Disposal:

- All generated hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Never dispose of **Paroxypropione** or its solutions down the drain.^[22]

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